

A Comprehensive Guide to Cross-Referencing Experimental Data with 4-Methoxystyrene Literature Values

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Compound of Interest

Compound Name: 4-Methoxystyrene

Cat. No.: B147599

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For researchers, scientists, and professionals in drug development, the accurate characterization of chemical compounds is paramount. This guide provides a framework for comparing experimentally obtained data for **4-Methoxystyrene** with established literature values. By presenting detailed experimental protocols and clearly structured data, this document aims to facilitate rigorous scientific validation.

Data Presentation: Physical and Spectroscopic Properties

The following tables summarize the quantitative data for **4-Methoxystyrene** sourced from scientific literature. These values serve as a benchmark for experimental results.

Table 1: Physical Properties of **4-Methoxystyrene**

Property	Literature Value	Temperature (°C)	Pressure
Boiling Point	220.7 °C	-	760 mmHg
98 °C	-	18 mmHg	
41-42 °C	-	0.5 mmHg	[1][2][3]
205 °C	-	Atmospheric	[4]
Melting Point	2 - 3.3 °C	-	-[1][3][5]
Density	1.002 g/cm³	20	-[2][6]
1.009 g/mL	25	-[1][3][6]	
Refractive Index	1.56 - 1.562	20	-[1][3]
1.542	-	-[5]	

Table 2: Spectroscopic Data for **4-Methoxystyrene**

Technique	Solvent	Chemical Shift (δ) / Wavenumber (cm $^{-1}$)
^1H NMR	CDCl_3	7.35 (d, $J = 8.5$ Hz, 2H), 6.86 (d, $J = 8.5$ Hz, 2H), 6.66 (dd, $J = 17.5, 10.9$ Hz, 1H), 5.61 (d, $J = 17.5$ Hz, 1H), 5.12 (d, $J = 10.9$ Hz, 1H), 3.81 (s, 3H)[7]
^{13}C NMR	CDCl_3	159.75, 136.73, 129.48, 114.13, 111.46, 55.19[8]
IR Spectroscopy	Neat	Data available in various spectral databases.[9][10][11] Key peaks are expected for C=C (alkene and aromatic), C-O (ether), and C-H (aromatic and vinyl) bonds.

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are designed to yield high-quality data for comparison with literature values.

1. Determination of Physical Properties

- Boiling Point: The boiling point can be determined using a simple distillation apparatus under atmospheric pressure or a vacuum distillation setup for reduced pressure measurements. A calibrated thermometer is placed at the vapor-liquid equilibrium point to record the temperature at which the substance boils.
- Melting Point: A melting point apparatus is used for this measurement. A small amount of the solidified sample is placed in a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.
- Density: The density is measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature (e.g., 20°C or 25°C) to calculate the density.
- Refractive Index: An Abbe refractometer is used to measure the refractive index. A drop of the liquid sample is placed on the prism, and the refractive index is read directly from the instrument at a specified temperature, typically 20°C, using the sodium D-line (589 nm).

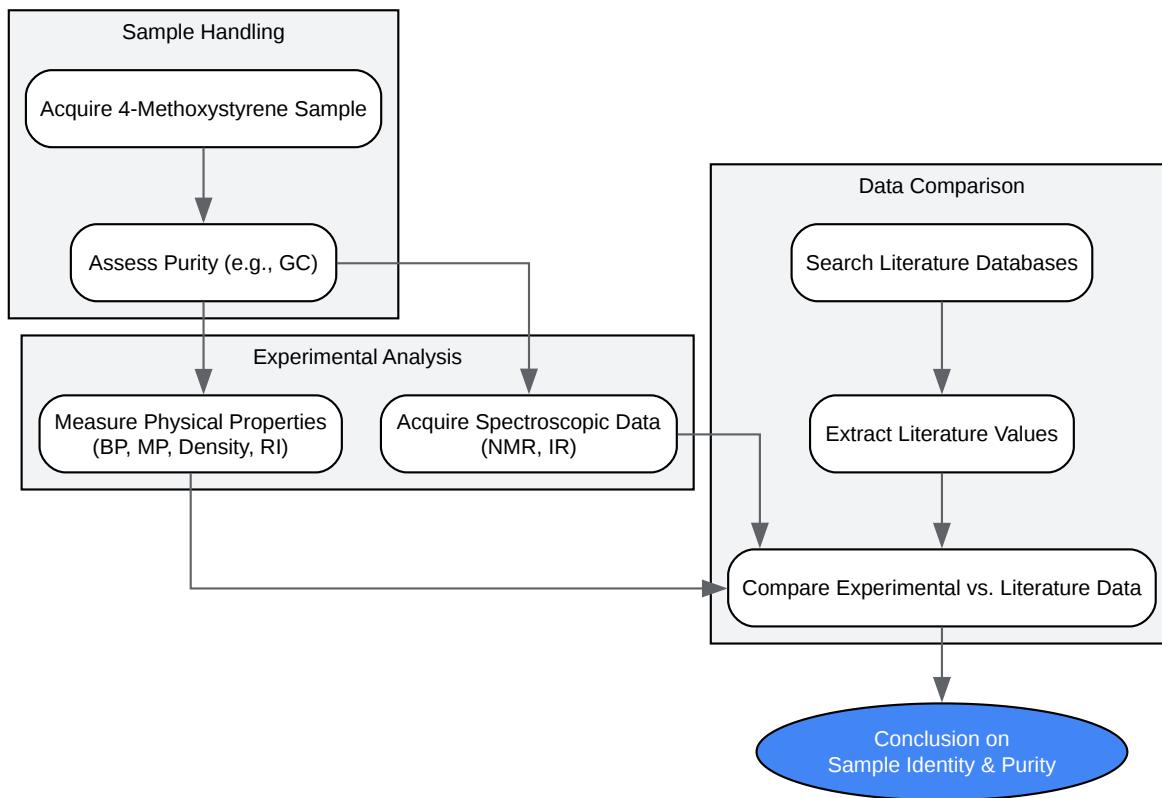
2. Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: A small amount of **4-Methoxystyrene** is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is often added.
 - Instrumentation: ^1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer (e.g., 300 MHz or higher).

- Data Analysis: The chemical shifts (δ) in parts per million (ppm), coupling constants (J) in Hertz (Hz), and integration values are determined from the spectra and compared to literature values.
- Infrared (IR) Spectroscopy:
 - Sample Preparation: For a liquid sample like **4-Methoxystyrene**, a thin film is prepared between two salt plates (e.g., NaCl or KBr).
 - Instrumentation: The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
 - Data Analysis: The positions (in wavenumbers, cm^{-1}) and intensities of the absorption bands are identified and compared with reference spectra to confirm the presence of key functional groups.

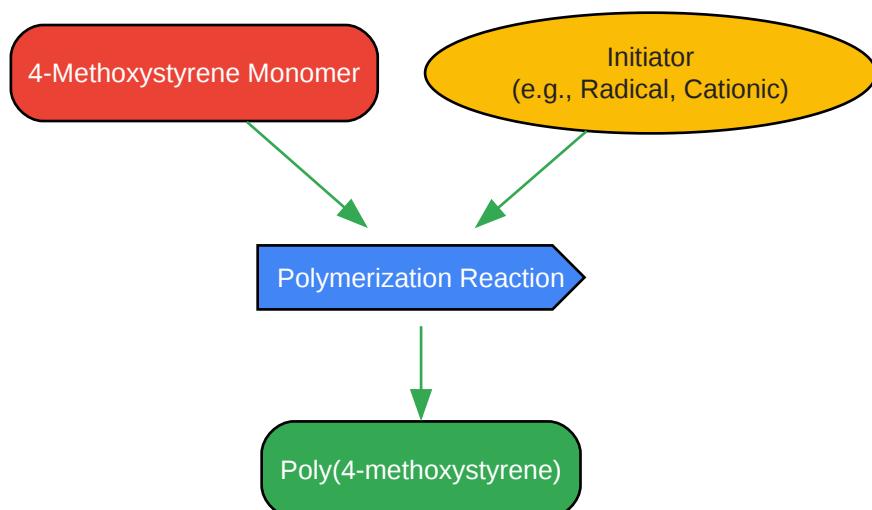
Visualizations: Workflows and Pathways

Experimental Workflow for Data Comparison

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Caption: Experimental workflow for comparing measured data with literature values.

Polymerization of **4-Methoxystyrene**



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Caption: Simplified pathway for the polymerization of **4-Methoxystyrene**.

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